

# Sensory Threshold Comparison Guide: Furan Disulfides vs. Furan Trisulfides

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## Compound of Interest

Compound Name: (2-Methyl-3-furanyl)-dithio-2-propanone

CAS No.: 156386-69-5

Cat. No.: B1147940

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## Executive Summary

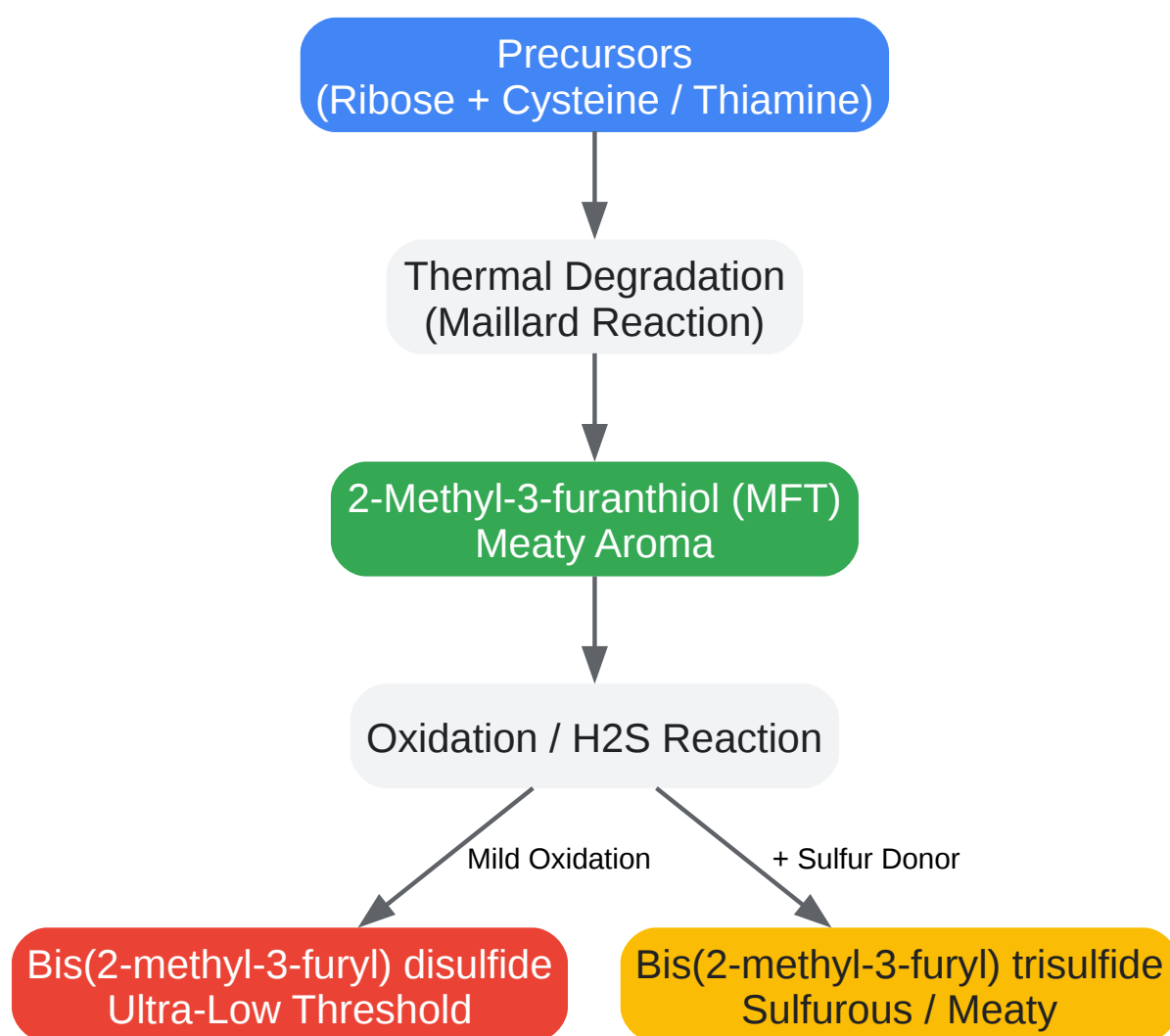
Sulfur-substituted furans are among the most potent character-impact odorants discovered in food chemistry, serving as the critical backbone for savory, roasted, and meaty flavor profiles. For flavor scientists and drug development professionals masking off-notes in oral pharmaceuticals, understanding the extreme olfactory potency of these compounds is essential.

This guide provides an objective, data-driven comparison of furan disulfides—specifically Bis(2-methyl-3-furyl) disulfide—and their trisulfide counterparts. We will explore the causality behind their sensory thresholds, structural-odor relationships (SOR), and the standardized psychophysical methodologies required to quantify them accurately.

## Mechanistic Insights: Structure-Odor Relationships (SOR)

The sensory perception of volatile sulfur compounds (VSCs) is governed by their volatility, hydrophobicity, and precise geometric fit within human olfactory receptors (ORs)[1].

- **Furan Disulfides:** Bis(2-methyl-3-furyl) disulfide exhibits an exceptionally low sensory threshold. The disulfide bridge (-S-S-) maintains a specific dihedral angle (typically around 90°) that optimally aligns the two furan rings. This conformation creates a highly specific electron density profile that acts as a perfect agonist for "meaty" olfactory receptors[2].
- **Furan Trisulfides:** The insertion of a third sulfur atom to form a trisulfide bridge (-S-S-S-) increases the molecular volume, alters the dihedral angle, and increases lipophilicity. While still highly potent, this steric hindrance slightly decreases binding affinity at the primary "meaty" receptor sites, shifting the sensory profile toward more sulfurous, alliaceous (garlic/onion), and cabbage-like notes[3].



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Fig 1: Thermal formation and oxidation pathway of furan sulfur flavor compounds.

## Quantitative Sensory Data

The table below summarizes the sensory thresholds and primary descriptors of the key furan derivatives. Note that thresholds in water are highly dependent on the matrix's pH and ionic strength due to the hydrophobic nature of polysulfides[4].

| Compound                         | Chemical Structure Feature  | Odor Threshold in Water ( $\mu\text{g/kg}$ or ppb) | Odor Threshold in Air (ng/L) | Primary Sensory Descriptors                          |
|----------------------------------|-----------------------------|----------------------------------------------------|------------------------------|------------------------------------------------------|
| 2-Methyl-3-furanthiol (MFT)      | Monothiol (-SH)             | 0.004 – 0.007                                      | 0.0025 – 0.01                | Roasted meat, beef broth, savory[5].                 |
| Bis(2-methyl-3-furyl) disulfide  | Disulfide Bridge (-S-S-)    | 0.00002                                            | 0.0006 – 0.0028              | Intense meaty, roasted, savory, extreme potency[2].  |
| Bis(2-methyl-3-furyl) trisulfide | Trisulfide Bridge (-S-S-S-) | ~0.01 – 0.05                                       | ~0.015 – 0.04                | Meaty, heavy sulfurous, alliaceous, cabbage-like[3]. |

Data Interpretation: The disulfide exhibits a threshold nearly 200 times lower than its precursor thiol and significantly lower than the trisulfide. This makes Bis(2-methyl-3-furyl) disulfide one of the most potent naturally occurring flavor compounds known to science[2][5].

## Experimental Methodology: Sensory Threshold Determination

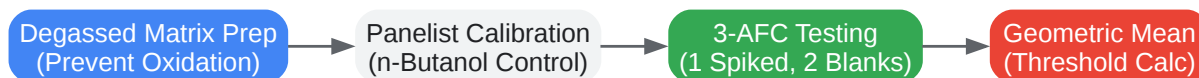
To objectively validate the thresholds of these ultra-potent compounds, researchers must employ a self-validating psychophysical system. The 3-Alternative Forced Choice (3-AFC) method is the gold standard, as it mathematically accounts for the 33.3% probability of a panelist guessing correctly[6].

## Step-by-Step 3-AFC Protocol

**Rationale & Causality:** Because furan disulfides and trisulfides are highly volatile and prone to oxidation, sample preparation must occur in a controlled, oxygen-free matrix (e.g., degassed HPLC-grade water) to prevent the spontaneous conversion of thiols to disulfides or the degradation of trisulfides.

- Panelist Calibration (Self-Validation Step):
  - Screen a panel of 15–20 trained assessors using a standard reference odorant (e.g., n-butanol). Only panelists demonstrating a consistent threshold within the standard normative range (per EN 13725 standards) proceed to the main study<sup>[7]</sup>.
- Stock Solution Preparation:
  - Synthesize or isolate the furan disulfide/trisulfide to >99% purity (verified via GC-MS/FID) <sup>[8]</sup>.
  - Prepare a primary stock solution in food-grade ethanol (due to the poor aqueous solubility of polysulfides).
- Serial Dilution:
  - Create a geometric dilution series (typically factor of 3) in odorless, degassed water. The series should bracket the expected threshold (e.g., from  $10^{-7}$  µg/kg to  $10^{-3}$  µg/kg).
- Presentation:
  - Present the panelist with three identical sniffing jars per dilution level: two containing blank matrix (water + equivalent trace ethanol) and one containing the spiked sample.
  - Panelists must identify the odd sample. If they cannot detect a difference, they are forced to guess.
- Data Analysis (Best-Estimate Threshold):
  - A panelist's individual threshold is calculated as the geometric mean of the highest concentration missed and the lowest concentration correctly identified in sequence.

- The group threshold is the geometric mean of all individual thresholds.



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Fig 2: Standardized 3-Alternative Forced Choice (3-AFC) sensory workflow.

## Analytical Cross-Validation: GC-O and AEDA

To ensure that the sensory threshold is not skewed by trace impurities (a common issue where a 0.1% impurity of a disulfide can dominate the sensory profile of a trisulfide sample), Gas Chromatography-Olfactometry (GC-O) coupled with Aroma Extract Dilution Analysis (AEDA) must be utilized[9].

- Mechanism: The extract is serially diluted (e.g., 1:2, 1:4, 1:8) and injected into the GC-O. Panelists sniff the effluent from the GC column.
- Flavor Dilution (FD) Factor: The highest dilution at which the specific furan compound can still be perceived at its specific retention index (RI) is its FD factor.
- Significance: This ensures that the "meaty" note perceived is definitively tied to the chromatographic peak of Bis(2-methyl-3-furyl) disulfide or trisulfide, isolating the compound's true sensory impact from matrix artifacts[10].

## Conclusion

Both furan disulfides and trisulfides are critical components in savory flavor chemistry. However, Bis(2-methyl-3-furyl) disulfide reigns supreme in terms of potency, boasting an odor

threshold in water of approximately 0.00002 µg/kg. The addition of a third sulfur atom to form the trisulfide alters the molecular geometry and receptor binding affinity, resulting in a slightly higher threshold and a shift toward heavier, alliaceous notes. For researchers, absolute chemical purity and rigorous psychophysical methodologies (like 3-AFC) are mandatory when quantifying these ultra-potent molecules.

## References

- The Significance of Volatile Sulfur Compounds in Food Flavors Source: ACS Symposium Series URL:[[Link](#)]
- Physicochemical characteristics and flavor profiles of fermented fish sauce (budu) during fermentation Source: PMC / National Institutes of Health URL:[[Link](#)]
- The Effect of Ethanol on the Compound Thresholds and Aroma Perception Source: ResearchGate / MDPI URL:[[Link](#)]
- Character Impact Odorants of High-Heat Skim Milk Powder Isolated by Simultaneous Distillation–Extraction Source: Journal of Agricultural and Food Chemistry (ACS) URL:[[Link](#)]
- Flavor chemistry of 2-methyl-3-furanthiol, an intense meaty aroma compound Source: ResearchGate / Journal of Sulfur Chemistry URL:[[Link](#)]
- 2-Methyl-3-furanthiol and Methional Are Possible Off-Flavors in Stored Orange Juice Source: Journal of Agricultural and Food Chemistry (ACS) URL:[[Link](#)]
- Chapter 1 - Introduction to aroma compounds in foods Source: National Taiwan Ocean University (NTOU) URL:[[Link](#)]
- Studies on some precursors involved in meat flavour formation Source: SciELO URL:[[Link](#)]
- Volatile Character-Impact Sulfur Compounds and their Sensory Properties Source: Perfumer & Flavorist URL:[[Link](#)]

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## Sources

- [1. pubs.acs.org \[pubs.acs.org\]](#)
- [2. img.perfumerflavorist.com \[img.perfumerflavorist.com\]](#)
- [3. Physicochemical characteristics and flavor profiles of fermented fish sauce \(budu\) during fermentation in commercial manufacturing plant - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. fs.ntou.edu.tw \[fs.ntou.edu.tw\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. odourthreshold.com \[odourthreshold.com\]](#)
- [8. scielo.br \[scielo.br\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
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